

Dregeoside Ga1: A Comprehensive Technical Guide to its Natural Sources and Isolation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dregeoside Ga1

Cat. No.: B15591673

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Dregeoside Ga1**, a steroidal glycoside with potential pharmacological applications. The document details its primary natural source, comprehensive isolation and purification methodologies, and key physicochemical properties. This guide is intended to serve as a valuable resource for researchers engaged in natural product chemistry, drug discovery, and development.

Natural Sources of Dregeoside Ga1

Dregeoside Ga1 is a naturally occurring pregnane glycoside predominantly found in the plant species *Dregea volubilis* (L.f.) Benth. ex Hook.f., a member of the Asclepiadaceae family. This climbing shrub is widely distributed in Southeast Asia and has been traditionally used in folk medicine for various ailments. The leaves and stems of *Dregea volubilis* are the primary plant parts utilized for the extraction of **Dregeoside Ga1** and other related pregnane glycosides.

Physicochemical Properties of Dregeoside Ga1

A summary of the key physicochemical properties of **Dregeoside Ga1** is presented in Table 1. This data is crucial for its identification, characterization, and handling in a laboratory setting.

Table 1: Physicochemical Properties of **Dregeoside Ga1**

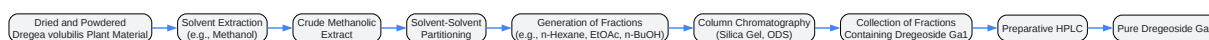
Property	Value	Reference
Molecular Formula	C ₄₉ H ₈₀ O ₁₇	[1]
Molecular Weight	941.149 g/mol	[1]
Melting Point	126.5 - 129 °C	[1]
Density	1.3 ± 0.1 g/cm ³	[1]
Boiling Point	904.9 ± 65.0 °C at 760 mmHg	[1]
Purity (typical)	≥ 93.0%	[1]

Isolation and Purification of Dregeoside Ga1

The isolation of **Dregeoside Ga1** from its natural source, *Dregea volubilis*, is a multi-step process involving extraction, fractionation, and chromatography. The general workflow for this process is outlined below.

General Experimental Workflow for Isolation

The following diagram illustrates a typical workflow for the isolation of **Dregeoside Ga1** from the dried plant material of *Dregea volubilis*.



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Caption: General workflow for the isolation of **Dregeoside Ga1**.

Detailed Experimental Protocols

The following sections provide a more detailed description of the key experimental steps involved in the isolation and purification of **Dregeoside Ga1**.

3.2.1. Plant Material Collection and Preparation

The leaves and stems of *Dregea volubilis* are collected and authenticated. The plant material is then washed, shade-dried, and ground into a coarse powder to increase the surface area for efficient extraction.

3.2.2. Extraction

The powdered plant material is subjected to exhaustive extraction with a suitable organic solvent, typically methanol (MeOH), using techniques such as maceration or Soxhlet extraction. The resulting extract is then concentrated under reduced pressure to yield a crude methanolic extract.

3.2.3. Fractionation

The crude methanolic extract is suspended in water and subjected to sequential liquid-liquid partitioning with solvents of increasing polarity. This process typically involves:

- n-Hexane: To remove non-polar constituents like fats and waxes.
- Ethyl acetate (EtOAc): To extract compounds of intermediate polarity.
- n-Butanol (n-BuOH): To extract more polar compounds, including glycosides like **Dregeoside Ga1**.

The n-BuOH fraction, which is expected to be rich in **Dregeoside Ga1**, is collected and concentrated.

3.2.4. Chromatographic Purification

The n-BuOH fraction is subjected to multiple chromatographic steps to isolate **Dregeoside Ga1**.

- Silica Gel Column Chromatography: The fraction is loaded onto a silica gel column and eluted with a gradient of chloroform-methanol (CHCl₃-MeOH) or a similar solvent system. Fractions are collected and monitored by Thin Layer Chromatography (TLC).
- Octadecylsilyl (ODS) Column Chromatography: Fractions containing the target compound are further purified on an ODS column using a gradient of methanol-water (MeOH-H₂O) to

separate compounds based on their hydrophobicity.

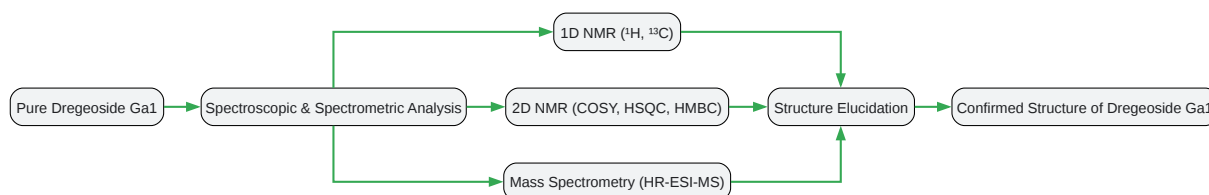
- Preparative High-Performance Liquid Chromatography (HPLC): The final purification is often achieved using preparative HPLC on a C18 column with a suitable mobile phase, such as a methanol-water or acetonitrile-water gradient, to yield pure **Dregeoside Ga1**.

Structural Elucidation and Characterization

The structure of the isolated **Dregeoside Ga1** is confirmed using a combination of spectroscopic and spectrometric techniques.

Spectroscopic and Spectrometric Analysis Workflow

The following diagram illustrates the typical analytical workflow for the structural elucidation of the purified compound.



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Caption: Analytical workflow for the structural elucidation of **Dregeoside Ga1**.

Detailed Methodologies

- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D NMR (^1H and ^{13}C) and 2D NMR (COSY, HSQC, HMBC) experiments are performed to determine the carbon skeleton and the placement of protons and other functional groups. These experiments provide detailed information about the connectivity of atoms within the molecule.

- High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS): This technique is used to determine the exact molecular weight and elemental composition of **Dregeoside Ga1**, which helps in confirming the molecular formula.

At present, specific signaling pathways for **Dregeoside Ga1** have not been extensively reported in publicly available scientific literature. Further research is required to elucidate the molecular mechanisms underlying the biological activities of this compound. As such, a signaling pathway diagram cannot be provided at this time.

This guide provides a comprehensive overview of the current knowledge on the natural sources and isolation of **Dregeoside Ga1**. As research in this area progresses, more detailed information on its biological activities and mechanisms of action is anticipated to become available.

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References

- 1. DregeosideGa1 Price from Supplier Brand Shanghai Nianxing Industrial Co., Ltd on Chemsr.com [chemsrc.com]
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